

preventing hydrolysis of tris(trimethylsilylmethyl)phosphine

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Compound of Interest

Compound Name: *TRIS(TRIMETHYLSILYLMETHYL)
PHOSPHINE*

Cat. No.: *B096055*

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Technical Support Center: Tris(trimethylsilyl)phosphine

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with tris(trimethylsilyl)phosphine ($P(TMS)_3$). The information is designed to help prevent hydrolysis and address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is tris(trimethylsilyl)phosphine and why is it sensitive to hydrolysis?

Tris(trimethylsilyl)phosphine, with the chemical formula $P(SiMe_3)_3$, is an organophosphorus compound. It is a colorless liquid that is highly reactive.^[1] Its sensitivity to hydrolysis stems from the polar silicon-phosphorus (Si-P) bonds. Water molecules can readily attack the silicon atoms, leading to the cleavage of these bonds and the formation of phosphine gas (PH_3) and trimethylsilanol ($HOSiMe_3$).^[1] This reaction is rapid and irreversible.

Q2: What are the primary signs of tris(trimethylsilyl)phosphine hydrolysis?

The most immediate indicator of hydrolysis is the evolution of a gas with a garlic-like or fishy odor, which is characteristic of phosphine (PH_3).^[2] Visually, the solution may become cloudy or

form a precipitate as insoluble byproducts are generated. A change in the expected reaction outcome or a decrease in yield can also be an indirect sign of reagent degradation due to hydrolysis.

Q3: How should tris(trimethylsilyl)phosphine be properly stored to prevent hydrolysis?

To ensure its stability, tris(trimethylsilyl)phosphine must be stored under a dry, inert atmosphere, such as argon or nitrogen, in a tightly sealed container.^[3] The recommended storage temperature is between 2-8°C.^{[4][5]} It is crucial to avoid any contact with moisture, air, or incompatible materials like alcohols, acids, and oxidizers.^[3]

Troubleshooting Guide

Problem	Possible Cause	Solution
Foul odor (garlic-like) detected from the reaction vessel.	Hydrolysis of tris(trimethylsilyl)phosphine is occurring, releasing phosphine gas.	Immediately ensure the reaction is under an inert atmosphere and check all seals and connections for leaks. If the odor persists, quench the reaction carefully in a well-ventilated fume hood.
Cloudiness or precipitate forms in the tris(trimethylsilyl)phosphine solution.	The reagent has been exposed to moisture and has started to decompose.	The reagent is likely no longer suitable for use. It is recommended to discard the compromised reagent following appropriate safety protocols and start with a fresh, properly stored sample.
Inconsistent or poor reaction yields.	The tris(trimethylsilyl)phosphine has partially hydrolyzed, reducing its effective concentration.	Use freshly opened or properly stored reagent. Consider titrating a small sample to determine the active concentration before use, if feasible and safe under your laboratory conditions.
The reagent appears discolored.	This could indicate the presence of impurities or degradation products.	Purification by distillation under reduced pressure and inert atmosphere may be possible, but extreme caution is required due to the reagent's pyrophoric nature. It is often safer to procure a new batch.

Experimental Protocols

Protocol: Handling and Dispensing

Tris(trimethylsilyl)phosphine under Inert Atmosphere

This protocol outlines the procedure for safely handling tris(trimethylsilyl)phosphine to prevent hydrolysis during experimental setup.

Materials:

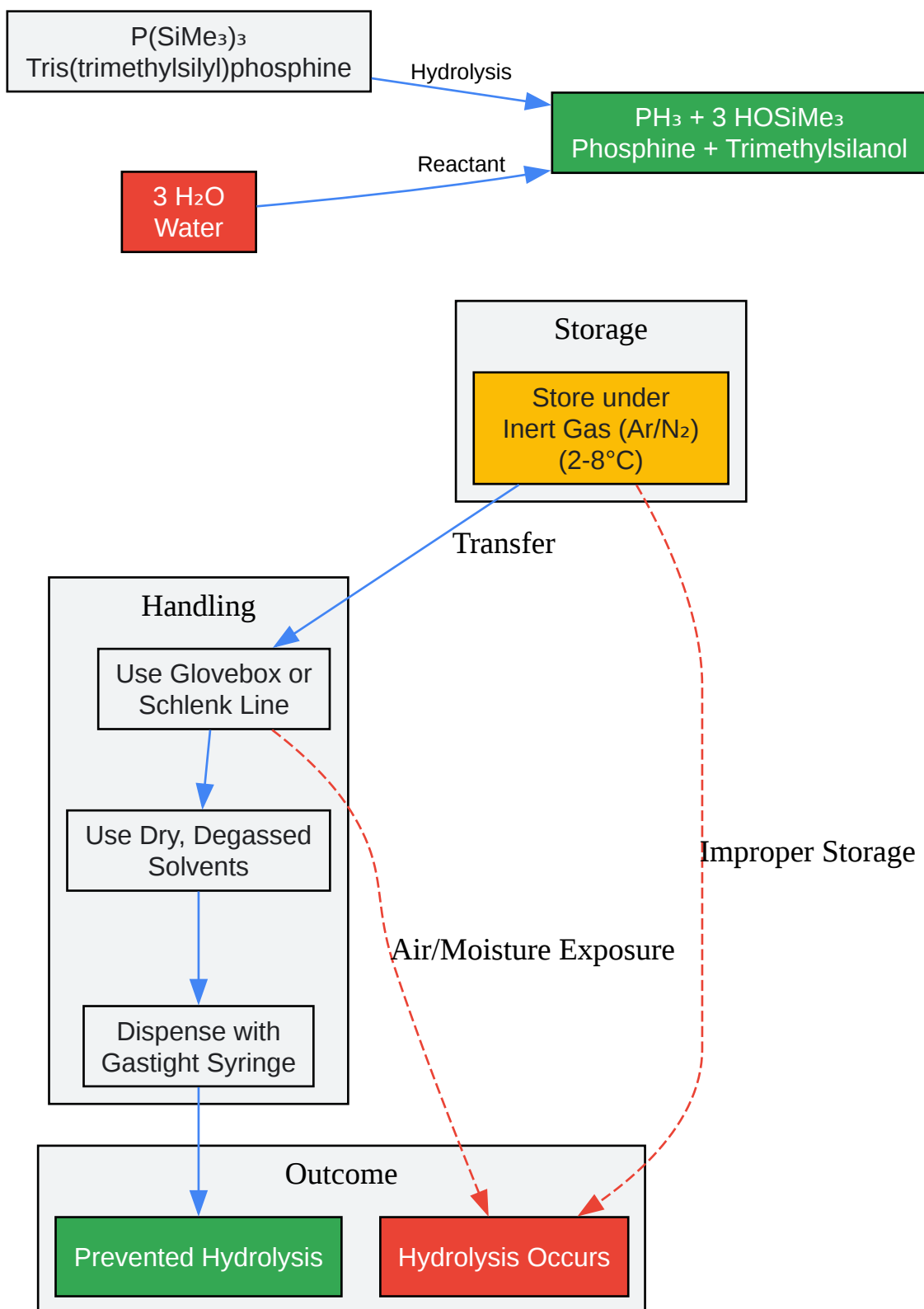
- Tris(trimethylsilyl)phosphine in a sealed bottle
- Dry, nitrogen or argon-filled glovebox or a Schlenk line setup
- Oven-dried glassware
- Dry, degassed solvents
- Gastight syringes and needles

Procedure:

- **Preparation:** Ensure all glassware is thoroughly oven-dried and cooled under a stream of inert gas. All solvents must be rigorously dried and degassed prior to use.
- **Inert Atmosphere:** Conduct all manipulations of tris(trimethylsilyl)phosphine within a glovebox or using a Schlenk line.
- **Temperature Equilibration:** Allow the sealed bottle of tris(trimethylsilyl)phosphine to warm to ambient temperature within the inert atmosphere before opening to prevent condensation of atmospheric moisture.
- **Dispensing:** Using a clean, dry, gastight syringe, carefully pierce the septum of the reagent bottle and withdraw the desired volume.
- **Addition to Reaction:** Slowly add the tris(trimethylsilyl)phosphine to the reaction vessel, which should already be under a positive pressure of inert gas.
- **Cleaning:** Any equipment that has come into contact with tris(trimethylsilyl)phosphine must be quenched carefully. This is typically done by rinsing with a solvent like hexane, followed by the slow addition of a dilute solution of ethanol in hexane, then neat ethanol, and finally water and bleach, all within a fume hood.[2]

Visualizing Hydrolysis and Prevention

The following diagrams illustrate the chemical pathway of hydrolysis and the recommended workflow to prevent it.



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